

# Acetamide-d5 CAS number and molecular weight

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## Compound of Interest

Compound Name: Acetamide-d5

Cat. No.: B1284221

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## In-Depth Technical Guide to Acetamide-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Acetamide-d5**, a deuterated analog of acetamide. It is intended to serve as a valuable resource for professionals in research and development who utilize stable isotope-labeled compounds. This document covers its fundamental properties, analytical methodologies, and relevant applications, presenting data in a clear and accessible format.

## Core Properties of Acetamide-d5

**Acetamide-d5** is a form of acetamide where five hydrogen atoms have been replaced with deuterium, a heavy isotope of hydrogen. This isotopic labeling makes it a useful tool in various scientific applications, including as an internal standard in mass spectrometry-based quantification and for mechanistic studies of chemical reactions.

A summary of its key quantitative data is presented in the table below for easy reference.

Property	Value	Citations
CAS Number	33675-83-1	[1][2]
Molecular Formula	C <sub>2</sub> D <sub>5</sub> NO	[1][2]
Molecular Weight	64.10 g/mol	[2][3][4]
Isotopic Purity	99 atom % D	[4]
Melting Point	78-80 °C	
Boiling Point	221 °C	

## Experimental Protocols

Detailed methodologies for experiments involving **Acetamide-d5** are crucial for reproducibility and accurate results. Below are outlines of common experimental protocols where **Acetamide-d5** is employed.

## Quantitative Analysis using Mass Spectrometry

**Acetamide-d5** is frequently used as an internal standard for the quantification of acetamide in various matrices. The following is a generalized workflow for such an analysis.

Caption: Workflow for quantitative analysis using **Acetamide-d5**.

Methodology:

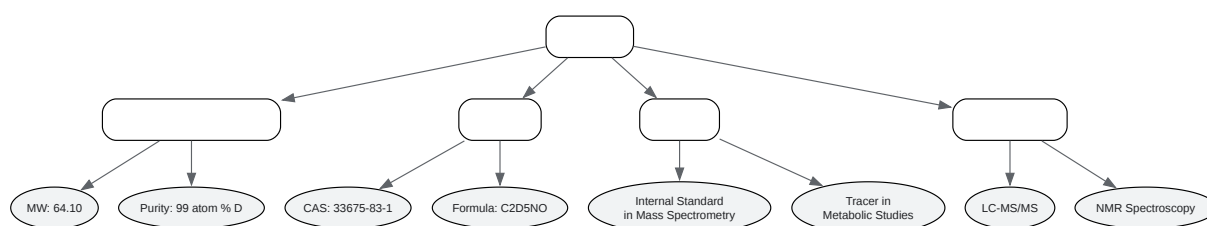
- **Preparation of Standards:** A stock solution of **Acetamide-d5** is prepared in a suitable solvent (e.g., methanol, acetonitrile). Working standards are then prepared by serial dilution.
- **Sample Preparation:** A known amount of the **Acetamide-d5** internal standard solution is added ("spiked") into the unknown sample and the calibration standards. The analytes are then extracted from the sample matrix using an appropriate technique such as solid-phase extraction (SPE) or liquid-liquid extraction (LLE). The extracted sample is then typically evaporated to dryness and reconstituted in the mobile phase.
- **Instrumental Analysis:** The prepared samples are injected into a liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS). The chromatographic conditions are

optimized to separate acetamide from other matrix components. The mass spectrometer is operated in multiple reaction monitoring (MRM) mode to detect the specific parent-to-daughter ion transitions for both acetamide and **Acetamide-d5**.

- **Data Analysis:** The peak area ratio of the analyte (acetamide) to the internal standard (**Acetamide-d5**) is calculated for each sample and standard. A calibration curve is constructed by plotting the peak area ratios of the standards against their known concentrations. The concentration of acetamide in the unknown samples is then determined from this calibration curve.

## Logical Relationship of Key Information

The following diagram illustrates the logical flow and relationship between the key pieces of information for **Acetamide-d5**.



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Caption: Key information relationship for **Acetamide-d5**.

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## References

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